

Essential Safety and Operational Guide for Handling Cox-2-IN-29

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Compound of Interest

Compound Name: Cox-2-IN-29

Cat. No.: B15609628

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Cox-2-IN-29**, a selective and orally active COX-2 inhibitor. The following procedures are based on general laboratory safety protocols and information for similar chemical compounds, as a specific Safety Data Sheet (SDS) for **Cox-2-IN-29** is not publicly available.

Chemical and Physical Properties

A summary of the known properties of **Cox-2-IN-29** is provided below. This information is essential for understanding the handling requirements and potential hazards.

Property	Value
Molecular Formula	C22H23FN2O6S2
Molecular Weight	494.56
CAS Number	3033545-21-7
Appearance	Solid
IC50	0.005 µM for COX-2

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment should be worn at all times when handling **Cox-2-IN-29**.

PPE Category	Specific Requirements
Hand Protection	Chemically resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to maintain the integrity of the compound and the safety of laboratory personnel.

Handling:

- **Engineering Controls:** Handle **Cox-2-IN-29** in a chemical fume hood to minimize inhalation exposure.
- **Avoid Contact:** Take precautions to avoid contact with skin, eyes, and clothing.
- **Prevent Dust Formation:** If working with the solid form, handle it carefully to avoid generating dust.
- **Hygiene:** Wash hands thoroughly after handling.

Storage:

While specific storage conditions for **Cox-2-IN-29** should be confirmed with the supplier via the Certificate of Analysis, general recommendations for similar compounds suggest the following:

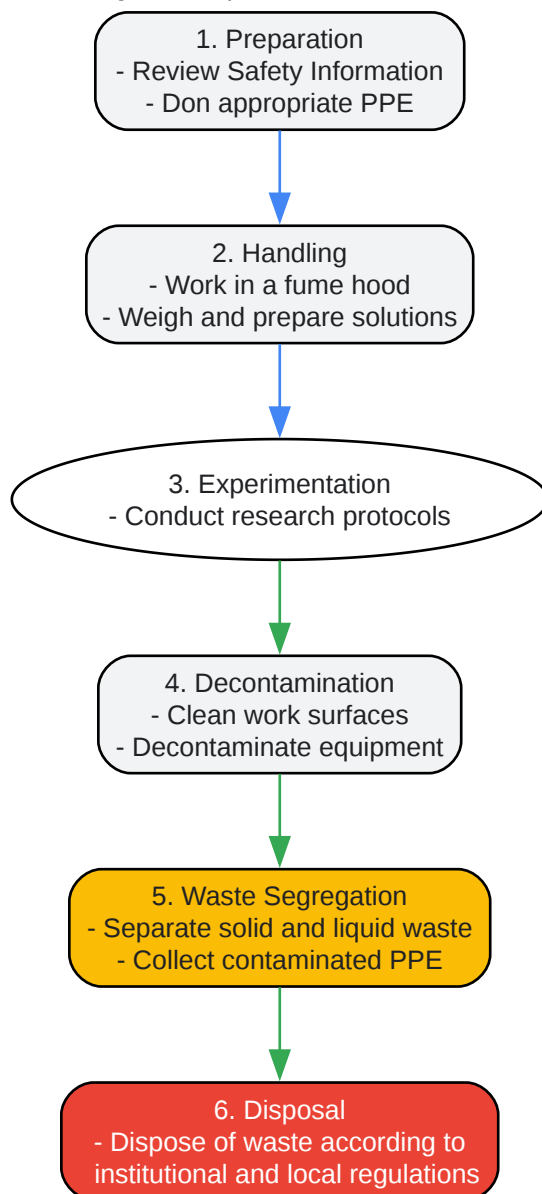
Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month	

Note: Shipping is typically done at room temperature, but long-term storage should follow the recommendations above.

Experimental Workflow: Safe Handling and Disposal

The following diagram illustrates the recommended workflow for the safe handling and disposal of **Cox-2-IN-29**.

Safe Handling and Disposal Workflow for Cox-2-IN-29



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Caption: Workflow for safe handling and disposal of **Cox-2-IN-29**.

Disposal Plan

Proper disposal of **Cox-2-IN-29** and any associated contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Guidance:

- Consult Regulations: Always consult your institution's Environmental Health and Safety (EHS) office and local regulations for chemical waste disposal.
- Waste Collection:
 - Solid Waste: Collect unused solid **Cox-2-IN-29** and any contaminated consumables (e.g., weigh paper, pipette tips) in a designated, labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing **Cox-2-IN-29** in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
 - Contaminated PPE: Dispose of used gloves and other contaminated PPE in the appropriate hazardous waste stream as directed by your institution.
- Labeling: Clearly label all waste containers with the contents, including the name "**Cox-2-IN-29**" and any solvents used.
- Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic until they are collected by your institution's hazardous waste management service.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent. Dispose of the rinsate as hazardous liquid waste. The rinsed container can then be disposed of as non-hazardous waste, in accordance with institutional policies.

By adhering to these safety and logistical guidelines, researchers can minimize risks and ensure the safe and effective use of **Cox-2-IN-29** in the laboratory.

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